

# Application Notes & Protocols: Recombinant Expression of Cp-thionin II in E. coli

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## Compound of Interest

Compound Name: *Cp-thionin II*

Cat. No.: B1578370

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Cp-thionin II** is a cysteine-rich antimicrobial peptide (AMP) originally isolated from cowpea (*Vigna unguiculata*) seeds.[1] Like other thionins, it exhibits broad-spectrum antimicrobial activity against various pathogens, making it a promising candidate for therapeutic and agricultural applications.[1][2] Thionins are characterized by a molecular weight of approximately 5 kDa and a structure stabilized by multiple disulfide bridges.[3][4] Producing these peptides recombinantly in *Escherichia coli* offers a cost-effective and scalable alternative to direct extraction from plants or chemical synthesis.

However, the expression of disulfide-bonded proteins in the typically reducing cytoplasm of *E. coli* is a significant challenge.[4] This protocol outlines a robust strategy to overcome this limitation by expressing **Cp-thionin II** as a soluble fusion protein in an engineered *E. coli* strain designed to facilitate disulfide bond formation. The proposed workflow utilizes a thioredoxin (TRX) fusion partner to enhance solubility and a polyhistidine (His-tag) for efficient purification via immobilized metal affinity chromatography (IMAC).

## Data Presentation

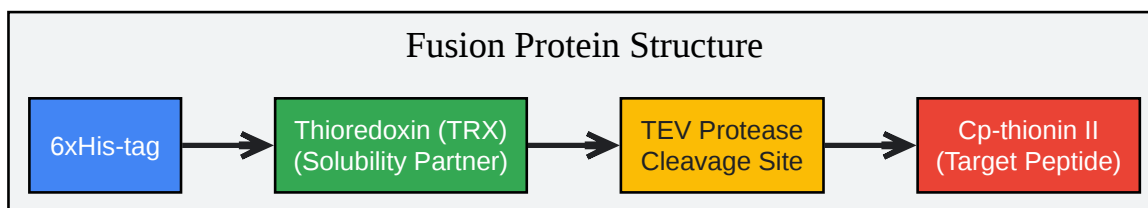
Table 1: Properties and Antimicrobial Activity of Native **Cp-thionin II**

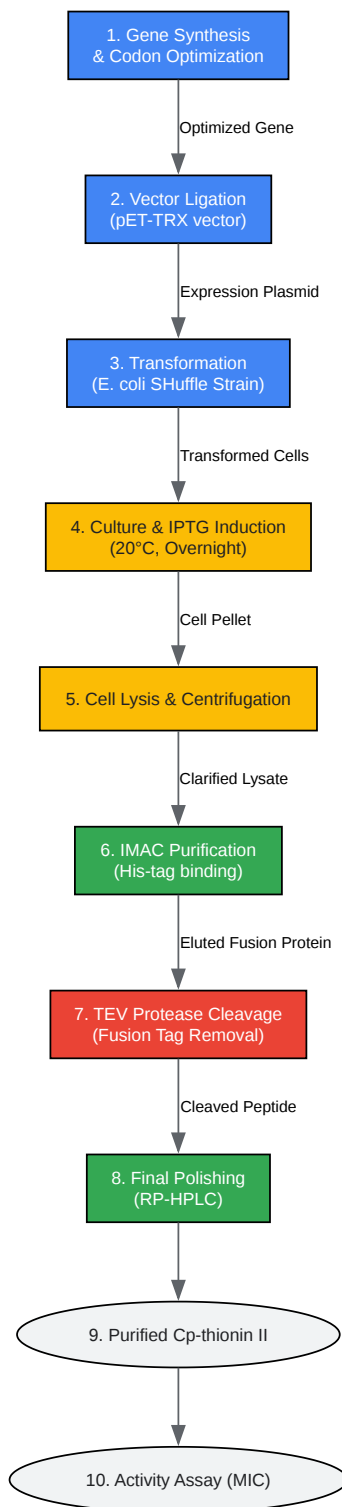
Property	Description	Reference
Source Organism	Vigna unguiculata (Cowpea)	[1]
Peptide Length	46 amino acids	[1]
UniProt ID	P84920	[1]
Family	Gamma-thionin	[1]
MIC vs. E. coli ATCC 25922	64 µg/mL	[1]
MIC vs. S. aureus ATCC 25923	128 µg/mL	[1]
MIC vs. P. syringae	42 µg/mL	[1]

Table 2: Representative Purification Summary for Recombinant **Cp-thionin II** (Note: These values are illustrative and will vary based on experimental conditions.)

Purification Step	Total Protein (mg)	Cp-thionin II (mg)	Specific Activity (U/mg)	Yield (%)	Purity (%)
Clarified Lysate	1500	50	100	100	~3.3
IMAC (His-tag)	75	45	1800	90	~60
TEV Cleavage & Reverse IMAC	48	42	1950	84	~88
RP-HPLC Polishing	35	34	2300	68	>95

## Visualized Workflows and Constructs





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## References

- 1. Cp-thionin-2 [camp3.bicnirrh.res.in]
- 2. Plant Antimicrobial Peptides: Insights into Structure-Function Relationships for Practical Applications [mdpi.com]
- 3. The thionin family of antimicrobial peptides - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Comparison of periplasmic and intracellular expression of Arabidopsis thionin proproteins in E. coli - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes & Protocols: Recombinant Expression of Cp-thionin II in E. coli]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1578370#recombinant-expression-of-cp-thionin-ii-in-e-coli]

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